

Technical Guide: Methyl 5-amino-3-methylpicolinate (CAS: 1263059-42-2)

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Compound of Interest

Compound Name: Methyl 5-amino-3-methylpicolinate

Cat. No.: B2484209

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Methyl 5-amino-3-methylpicolinate**, focusing on its commercial availability, pricing landscape, and key technical data. While specific experimental protocols and defined biological pathways for this compound are not readily available in the public domain, this guide offers a generalized workflow for its procurement and application in a research and development setting.

Physicochemical Properties

Methyl 5-amino-3-methylpicolinate is a substituted pyridine derivative. Its core structure consists of a pyridine ring with an amino group at the 5-position, a methyl group at the 3-position, and a methyl ester at the 2-position.

Property	Value	Source
CAS Number	1263059-42-2	[1]
Molecular Formula	C8H10N2O2	[1]
Molar Mass	166.1772 g/mol	[1]
MDL Number	MFCD22551648	[2]

Commercial Suppliers and Pricing

Methyl 5-amino-3-methylpicolinate is available from several specialized chemical suppliers. Direct price listings are generally not provided online; researchers are required to request a quote for desired quantities. The purity levels offered are typically suitable for research and development purposes.

Supplier	Website	Notes
BLD Pharmatech Co., Limited	bldpharm.com	Listed with product code BD334228 and purity of 95+% [3]
Apollo Scientific	apolloscientific.co.uk	Lists the compound with MDL Number MFCD22551648[2]
Ambeed	ambeed.com	Provides basic information and links to documentation[4]
ChemicalBook	chemicalbook.com	Aggregates information and lists potential global suppliers[5]

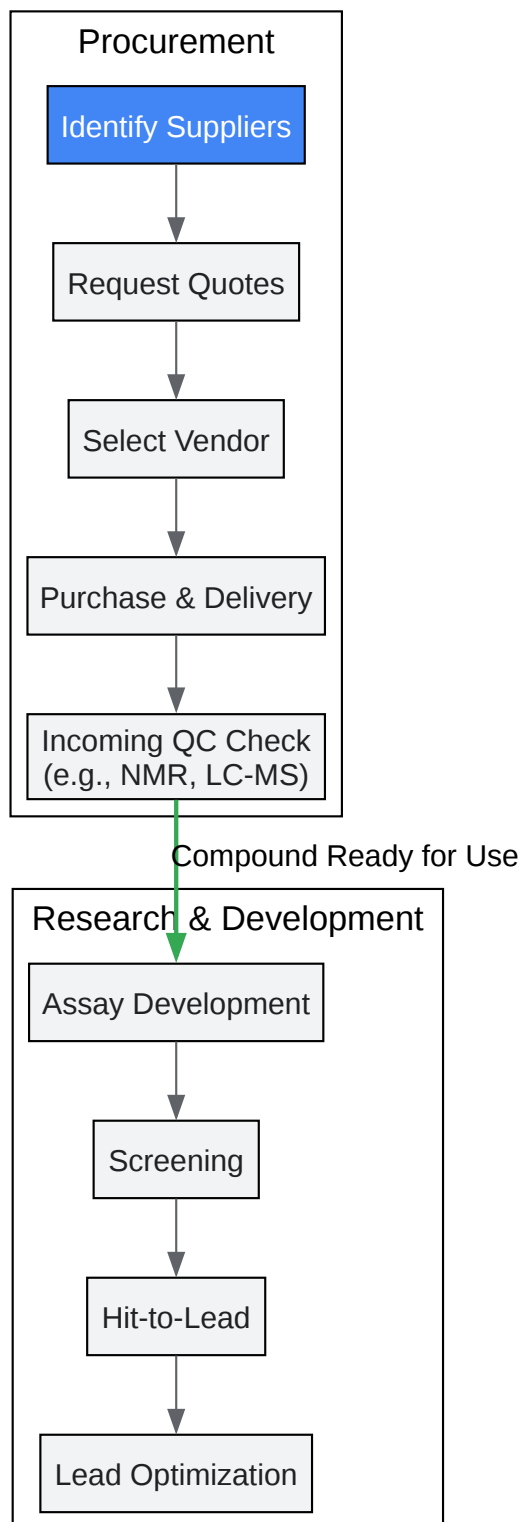
Pricing is available upon request from the respective suppliers.

Experimental Protocols and Biological Pathways

Extensive searches for detailed experimental protocols, specific biological activities, or established signaling pathways involving **Methyl 5-amino-3-methylpicolinate** did not yield specific results. This suggests that the compound is a relatively novel or specialized building block, with its applications likely documented in proprietary research or not yet published in publicly accessible literature.

Researchers interested in utilizing this compound would typically follow a standard workflow for chemical procurement and experimental design.

General Research Workflow for a Novel Chemical Compound

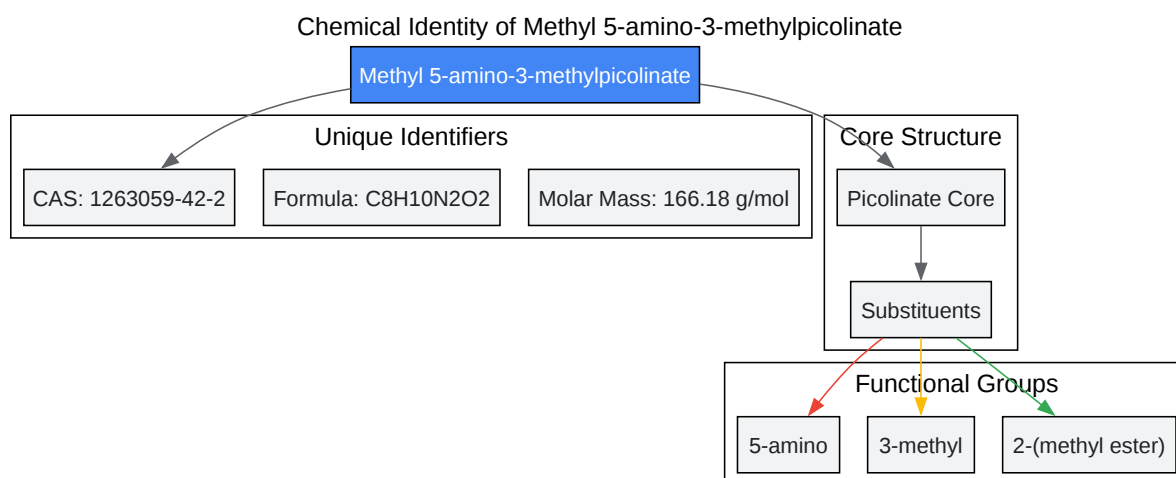
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A generalized workflow for procuring and utilizing a novel chemical compound in a research setting.

The diagram above illustrates the typical logical flow from identifying suppliers to the initial stages of a drug discovery project. The first phase involves sourcing and verifying the chemical, while the second phase outlines its application in experimental assays.

Chemical Structure and Identification

The identity of **Methyl 5-amino-3-methylpicolinate** is defined by its unique combination of functional groups on the picolinate core.



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Logical relationship of the chemical information for **Methyl 5-amino-3-methylpicolinate**.

This diagram breaks down the compound's identity into its core structure, functional group substituents, and key chemical identifiers, providing a clear overview for researchers.

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